

Application Notes and Protocols: 3-Picolylamine Functionalized Nanoparticles in Catalysis

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Compound of Interest

Compound Name: 3-Picolylamine

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This document provides detailed application notes and protocols for the synthesis and utilization of **3-picolylamine** functionalized nanoparticles as catalysts in organic synthesis. The information is primarily based on the work of Rezayati et al. on a Nickel(II)-picolylamine complex immobilized on silica-coated magnetic nanoparticles.^{[1][2][3]}

Disclaimer: It is important to note that an "Expression of Concern" has been issued regarding the integrity of the X-ray Diffraction (XRD) data presented in the primary source article by Rezayati et al.^[4] The Royal Society of Chemistry has requested an investigation by the affiliated institution to verify the reliability of the data.^[4] While this document summarizes the published protocols and data, users should be aware of this concern and exercise caution when interpreting the results.

Introduction

Functionalized nanoparticles are a class of materials that have garnered significant interest in catalysis due to their high surface-area-to-volume ratio, enhanced reactivity, and the potential for catalyst recovery and reuse.^{[5][6]} Among these, magnetic nanoparticles (MNPs) offer a convenient method for separation from the reaction mixture using an external magnetic field.^[1] Surface functionalization with organic ligands, such as **3-picolylamine**, allows for the chelation of metal ions, creating active catalytic sites for a variety of organic transformations.^[1]

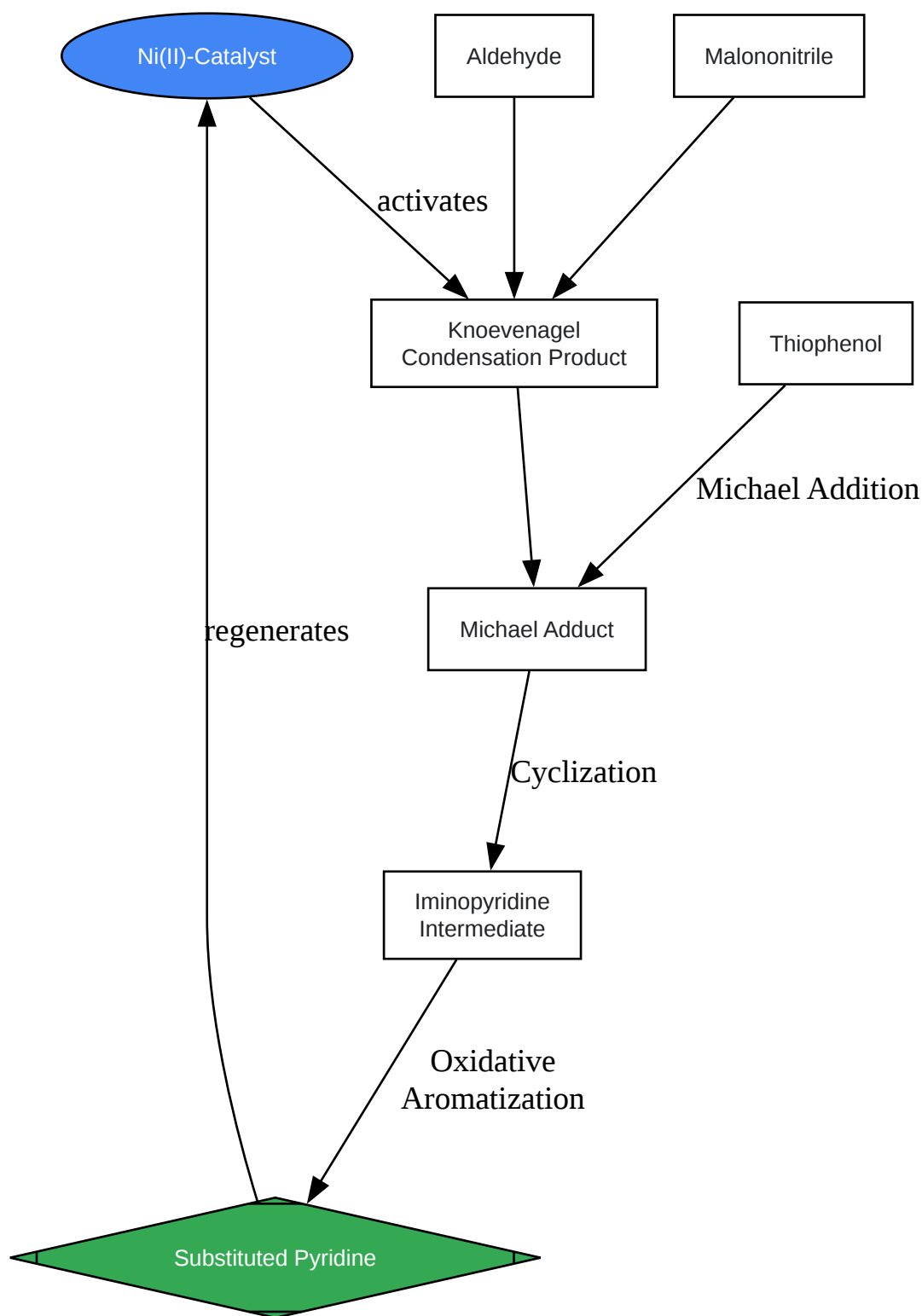
This document details the synthesis, characterization, and catalytic application of a specific example: a Ni(II)-picolylamine complex anchored to silica-coated magnetite (Fe_3O_4) nanoparticles. This catalyst has been reported to be effective in the one-pot synthesis of substituted pyridine derivatives.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Synthesis of Ni(II)-Picolylamine Functionalized Magnetic Nanoparticles

The synthesis is a multi-step process involving the preparation of the magnetic core, followed by silica coating and sequential functionalization.[\[1\]](#)[\[2\]](#)

Experimental Workflow





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